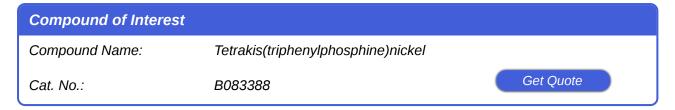


Application Notes and Protocols for the Synthesis of Tetrakis(triphenylphosphine)nickel(0)

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed laboratory protocol for the synthesis of **Tetrakis(triphenylphosphine)nickel**(0), a versatile catalyst widely employed in organic synthesis, particularly in cross-coupling reactions. The procedure outlined is based on the reduction of a Nickel(II) precursor in the presence of excess triphenylphosphine. This application note includes a comprehensive experimental procedure, a summary of key quantitative data, and a visual workflow diagram to ensure clarity and reproducibility in a laboratory setting.

Introduction

Tetrakis(triphenylphosphine)nickel(0), with the chemical formula Ni(PPh₃)₄, is a crucial organometallic complex featuring a central nickel atom in the zero oxidation state coordinated to four triphenylphosphine ligands.[1] Its utility as a catalyst stems from its ability to participate in various oxidative addition and reductive elimination cycles, facilitating the formation of carbon-carbon and carbon-heteroatom bonds. This complex is particularly valuable in reactions such as the Negishi, Suzuki-Miyaura, and Kumada couplings. The protocol described herein details a reliable method for the preparation of Ni(PPh₃)₄ from a readily available Nickel(II) salt.



Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Tetrakis(triphenylphosphine)nickel(**0).

Property	Value
Chemical Formula	C72H60NiP4
Molecular Weight	1107.84 g/mol
Appearance	Dark orange to red-brown powder or granules
CAS Number	15133-82-1
Melting Point	123-128 °C (decomposes)
Solubility	Soluble in aromatic hydrocarbons, tetrahydrofuran; insoluble in water.
Storage Conditions	Store under an inert atmosphere (e.g., argon or nitrogen) at 2-8 °C.

Experimental Protocol

This protocol is based on the synthesis of **Tetrakis(triphenylphosphine)nickel**(0) via the reduction of anhydrous bis(2,4-pentanedionato)nickel(II) with triethylaluminum in the presence of triphenylphosphine.

Materials:

- Anhydrous bis(2,4-pentanedionato)nickel(II) [Ni(acac)₂]
- Triphenylphosphine (PPh₃)
- Triethylaluminum (AlEt₃)
- Anhydrous diethyl ether ((C₂H₅)₂O)
- Anhydrous methanol (CH₃OH)

Methodological & Application



- Schlenk flask and other appropriate oven-dried glassware
- Magnetic stirrer and stir bar
- Inert atmosphere manifold (Argon or Nitrogen)
- Cannula for liquid transfer
- Sintered glass funnel

Procedure:

- Reaction Setup: In a fume hood, assemble a Schlenk flask equipped with a magnetic stir bar under an inert atmosphere.
- Reagent Addition: To the Schlenk flask, add anhydrous bis(2,4-pentanedionato)nickel(II) and a four-fold molar excess of triphenylphosphine.
- Dissolution: Add anhydrous diethyl ether to the flask with stirring to dissolve the solids.
- Reduction: While maintaining a positive pressure of inert gas, slowly add a solution of
 triethylaluminum in diethyl ether to the reaction mixture via cannula. The addition should be
 performed at room temperature with vigorous stirring. A color change to deep red or reddishbrown indicates the formation of the Ni(0) complex.
- Reaction Time: Allow the reaction to stir at room temperature for a minimum of 4 hours to ensure complete reduction and complex formation.
- Precipitation and Isolation: After the reaction is complete, cool the mixture in an ice bath to facilitate precipitation of the product. The solid product is then collected by filtration under an inert atmosphere using a sintered glass funnel.
- Washing: Wash the isolated solid with cold, anhydrous diethyl ether to remove any unreacted starting materials and soluble byproducts. Follow this with a wash using cold, anhydrous methanol to further purify the product.
- Drying: Dry the resulting dark orange to red-brown solid under high vacuum to remove all traces of solvent.



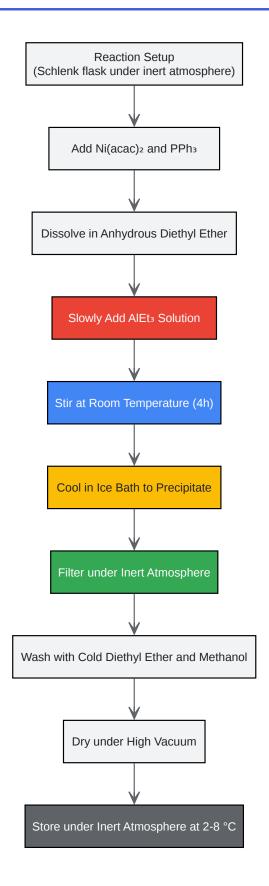
• Storage: The final product is air and moisture sensitive and should be stored in a sealed container under an inert atmosphere in a refrigerator.

Safety Precautions:

- This synthesis should be performed in a well-ventilated fume hood.
- Triethylaluminum is pyrophoric and will ignite on contact with air. It should be handled with extreme caution using appropriate techniques for air-sensitive reagents.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.
- All glassware must be oven-dried to remove any moisture that could react with the reagents.
- The entire procedure must be carried out under an inert atmosphere of argon or nitrogen.

Experimental Workflow





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Caption: Experimental workflow for the synthesis of **Tetrakis(triphenylphosphine)nickel(**0).



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References

- 1. Tetrakis(Triphenylphosphine)Nickel | CAS 15133-82-1 | C72H60NiP4 Wolfa [wolfabio.com]
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